

Proper Disposal of Isobutyl Lactate: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isobutyl lactate*

Cat. No.: *B1209879*

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Ensuring the safe and compliant disposal of **isobutyl lactate** is critical for maintaining a secure laboratory environment and protecting our ecosystem. This document provides a comprehensive, step-by-step guide for researchers, scientists, and drug development professionals on the proper handling and disposal of **isobutyl lactate** waste. Adherence to these procedures will minimize risks and ensure compliance with hazardous waste regulations.

Immediate Safety and Handling Precautions

Isobutyl lactate is a flammable liquid and vapor that can cause skin and serious eye irritation. [1][2] It is crucial to handle this chemical in a well-ventilated area and wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat. In case of a spill, immediately evacuate the area, eliminate all ignition sources, and absorb the spill with an inert material such as sand or earth. [2][3] Do not allow the chemical to enter drains or surface water. [1][3]

Quantitative Data Summary

The following table summarizes key quantitative data for **isobutyl lactate**, critical for its safe handling and disposal.

Property	Value	Source
CAS Number	597-85-5	[1]
Molecular Formula	C7H14O3	[1]
Flash Point	65.56 °C (150.00 °F) - Closed Cup	[4]
Oral LD50 (Rat)	> 4,000 mg/kg (Estimated)	[1]
UN Number	1993	[1]
Hazard Class	Flammable liquid	[1]
Solubility in Water	42 g/L at 25 °C	[5]

Step-by-Step Disposal Protocol

The disposal of **isobutyl lactate** is governed by federal, state, and local regulations, primarily under the Resource Conservation and Recovery Act (RCRA) in the United States.[6][7] The following protocol outlines the necessary steps for compliant disposal.

Step 1: Waste Identification and Determination

As soon as **isobutyl lactate** is designated as a waste product (i.e., no longer intended for use), it must be treated as hazardous waste.[8] This includes unused, expired, or contaminated **isobutyl lactate**, as well as any materials used to clean up spills.[8]

Step 2: Waste Segregation

Proper segregation is crucial to prevent dangerous chemical reactions.[9][10]

- Do not mix **isobutyl lactate** waste with incompatible materials such as strong oxidizing agents, acids, or bases.[1]
- Keep **isobutyl lactate** waste separate from other waste streams, such as non-hazardous waste, sharps, and radioactive waste.

- Solid waste contaminated with **isobutyl lactate** (e.g., absorbent pads, gloves) should be collected separately from liquid waste.[\[10\]](#)

Step 3: Container Selection and Labeling

The choice of container and proper labeling are critical for safety and compliance.

- Container: Use a chemically compatible container that is in good condition, with a secure, leak-proof lid.[\[9\]](#) Plastic or glass containers are generally suitable.[\[10\]](#)[\[11\]](#) The container must be appropriate for flammable liquids.
- Labeling: As soon as waste is first added to the container, it must be labeled.[\[12\]](#) The label must include:
 - The words "Hazardous Waste"[\[12\]](#)
 - The full chemical name: "**Isobutyl Lactate**"
 - The specific hazard characteristics (e.g., "Flammable," "Irritant")[\[12\]](#)
 - The date accumulation started.

Step 4: Waste Accumulation and Storage

Waste must be accumulated at or near the point of generation in a designated Satellite Accumulation Area (SAA).[\[11\]](#)[\[12\]](#)

- The SAA must be under the control of laboratory personnel and within their line of sight.[\[12\]](#)
- Keep the waste container tightly closed except when adding waste.[\[8\]](#)[\[11\]](#)
- Store the container in a well-ventilated area, away from heat, sparks, and open flames.[\[2\]](#)[\[13\]](#)
- Secondary containment, such as a spill tray, is required to capture any potential leaks.[\[9\]](#)[\[10\]](#)

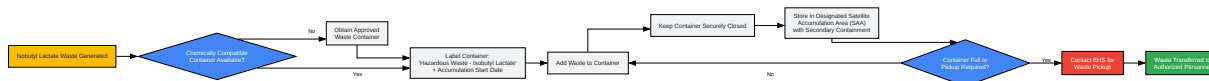
Step 5: Arranging for Disposal

Hazardous waste must be removed from the laboratory by a licensed hazardous waste contractor.[12]

- Do not dispose of **isobutyl lactate** down the drain or in the regular trash.[1][9]
- Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup.
- Ensure all paperwork, including a hazardous waste manifest, is completed accurately. The manifest system tracks the waste from its point of generation to its final disposal ("cradle-to-grave").[7][14]

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **isobutyl lactate**.



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Caption: Workflow for the safe disposal of **isobutyl lactate** waste.

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- To cite this document: BenchChem. [Proper Disposal of Isobutyl Lactate: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1209879#isobutyl-lactate-proper-disposal-procedures]

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